

Application Notes and Protocols for 1Z105 Compound

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Compound of Interest

Compound Name: 1Z105

Cat. No.: B604940

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Subject: Long-Term Storage and Stability of **1Z105** Compound

For: Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available, peer-reviewed literature and supplier data do not contain specific long-term stability studies for the **1Z105** compound. The following information is based on general best practices for handling and storing research-grade small molecules and protocols derived from published studies involving **1Z105**. It is strongly recommended that users perform their own stability assessments for long-term storage under their specific laboratory conditions.

Introduction

1Z105 is a synthetic, small-molecule ligand of Toll-like receptor 4 (TLR4) that acts as an agonist. It is a substituted pyrimido[5,4-b]indole that activates TLR4 signaling in a CD14-independent manner.^[1] **1Z105** has been shown to engage both the MyD88-dependent and TRIF-dependent signaling pathways, leading to the activation of NF-κB and IRF3.^[1] Its potential applications include use as a vaccine adjuvant and as a modulator of sterile inflammation. Given its use in preclinical research, understanding its proper storage and handling is critical to ensure experimental reproducibility and the integrity of the compound.

Recommended Storage and Handling

While specific long-term stability data for **1Z105** is not available, general guidelines for similar chemical compounds from suppliers suggest the following storage conditions.

Solid Form:

- **Storage Temperature:** For long-term storage, it is recommended to store the solid compound at -20°C.
- **Packaging:** Keep in a tightly sealed container to prevent moisture absorption.
- **Light Sensitivity:** Protect from light.
- **General Stability:** Many solid compounds are stable for extended periods when stored under these conditions. Short periods at room temperature, such as during shipping, are generally not expected to significantly affect the product's quality.

Solutions:

- **Solvent:** **1Z105** is often dissolved in dimethyl sulfoxide (DMSO) for in vitro experiments.
- **Storage of Stock Solutions:** It is advisable to prepare concentrated stock solutions in a suitable solvent like DMSO. These stock solutions should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.^{[2][3]}
- **Stability of Stock Solutions:** Stock solutions in DMSO are generally stable for up to one month when stored at -20°C and for longer periods (e.g., one year) at -80°C.^{[2][4][5]} However, it is best practice to prepare fresh aqueous dilutions from the stock solution for each experiment.
- **Aqueous Solutions:** Aqueous solutions of many small molecules are less stable and should be prepared fresh before use. They are generally not recommended for long-term storage.

Quantitative Data Summary

The following tables summarize quantitative data related to the use of **1Z105** in various experimental settings, as reported in the literature.

Table 1: In Vitro Experimental Parameters for **1Z105**

Parameter	Value	Cell Type	Assay	Reference
Concentration	5 μ M	Murine Bone Marrow-Derived Macrophages (BMDMs)	Cytokine Production	[6]
Concentration	10 μ M	Murine Bone Marrow-Derived Macrophages (BMDMs)	TLR4 Endocytosis Assay	[7]
Concentration	2.5 μ M	Murine Bone Marrow-Derived Macrophages (BMDMs)	TLR Desensitization Assay	[6]

Table 2: In Vivo Experimental Parameters for **1Z105**

Parameter	Value	Animal Model	Route of Administration	Purpose	Reference
Dose	0.5 mmol	C57BL/6 Mice	Intraperitoneal Injection	Cytokine Induction	[6]
Dose	1 or 5 mmol	C57BL/6 Mice	Gavage	Cytokine Induction & Pharmacokinetics	[6]

Experimental Protocols

Protocol for In Vitro TLR4 Activation Assay

This protocol describes a general method for assessing the activation of TLR4 signaling by **1Z105** in murine bone marrow-derived macrophages (BMDMs).

Materials:

- **1Z105** compound
- DMSO (cell culture grade)
- Murine Bone Marrow-Derived Macrophages (BMDMs)
- Complete RPMI 1640 medium (containing 10% FBS, penicillin-streptomycin)
- 96-well cell culture plates
- ELISA kits for desired cytokines (e.g., IL-6, TNF- α)

Procedure:

- Preparation of **1Z105** Stock Solution:
 - Dissolve solid **1Z105** in sterile DMSO to create a high-concentration stock solution (e.g., 10 mM).
 - Vortex or sonicate to ensure complete dissolution.
 - Aliquot the stock solution and store at -20°C or -80°C.
- Cell Seeding:
 - Plate BMDMs in a 96-well plate at a density of 5×10^4 cells/well in complete RPMI 1640 medium.
 - Incubate the cells at 37°C in a humidified 5% CO₂ incubator overnight to allow them to adhere.
- Cell Treatment:
 - Prepare working solutions of **1Z105** by diluting the DMSO stock solution in complete RPMI 1640 medium to the desired final concentrations (e.g., 0.1, 1, 5, 10 μ M). Ensure the final DMSO concentration in all wells is consistent and low (e.g., <0.1%) to avoid solvent toxicity.

- Include a vehicle control (medium with the same final concentration of DMSO).
- Remove the old medium from the cells and add 100 µL of the prepared **1Z105** working solutions or vehicle control to the respective wells.
- Incubation:
 - Incubate the treated cells for a specified period (e.g., 18-24 hours) at 37°C in a 5% CO₂ incubator.
- Analysis of Cytokine Production:
 - After incubation, centrifuge the plate to pellet any detached cells.
 - Carefully collect the culture supernatants.
 - Measure the concentration of cytokines (e.g., IL-6, TNF-α) in the supernatants using commercially available ELISA kits, following the manufacturer's instructions.

Protocol for In Vivo Administration

This protocol provides a general guideline for the administration of **1Z105** to mice for studying its in vivo effects. All animal procedures should be performed in accordance with institutional guidelines and approved protocols.

Materials:

- **1Z105** compound
- Vehicle (e.g., sterile PBS, or a suitable formulation for oral gavage)
- C57BL/6 mice
- Syringes and needles for injection or gavage needles

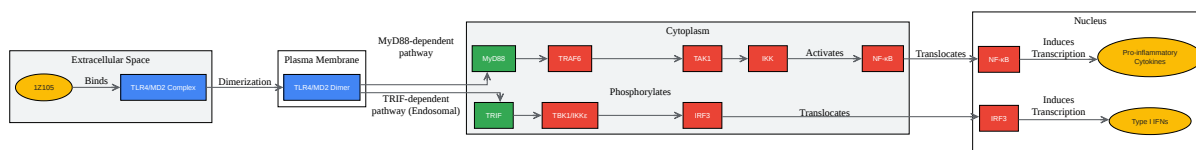
Procedure:

- Preparation of Dosing Solution:

- For intraperitoneal (i.p.) injection, **1Z105** can be formulated in a sterile vehicle such as PBS. The final concentration should be calculated based on the desired dose and the injection volume.
- For oral gavage, **1Z105** may require a specific formulation to ensure solubility and bioavailability. This may involve suspending the compound in a vehicle like corn oil.
- The dosing solution should be prepared fresh on the day of the experiment.
- Animal Dosing:
 - Administer the prepared **1Z105** solution to the mice via the chosen route (i.p. injection or oral gavage).
 - The volume of administration should be appropriate for the size of the animal (e.g., 100-200 μ L for i.p. injection in mice).
 - A control group of animals should receive the vehicle only.
- Post-Dosing Monitoring and Sample Collection:
 - Monitor the animals for any adverse effects.
 - At a predetermined time point after dosing (e.g., 2 hours for cytokine analysis), collect blood samples via a suitable method (e.g., retro-orbital bleeding, cardiac puncture under terminal anesthesia).
 - Process the blood to obtain serum or plasma, which can then be analyzed for cytokine levels or for pharmacokinetic studies.

Visualizations

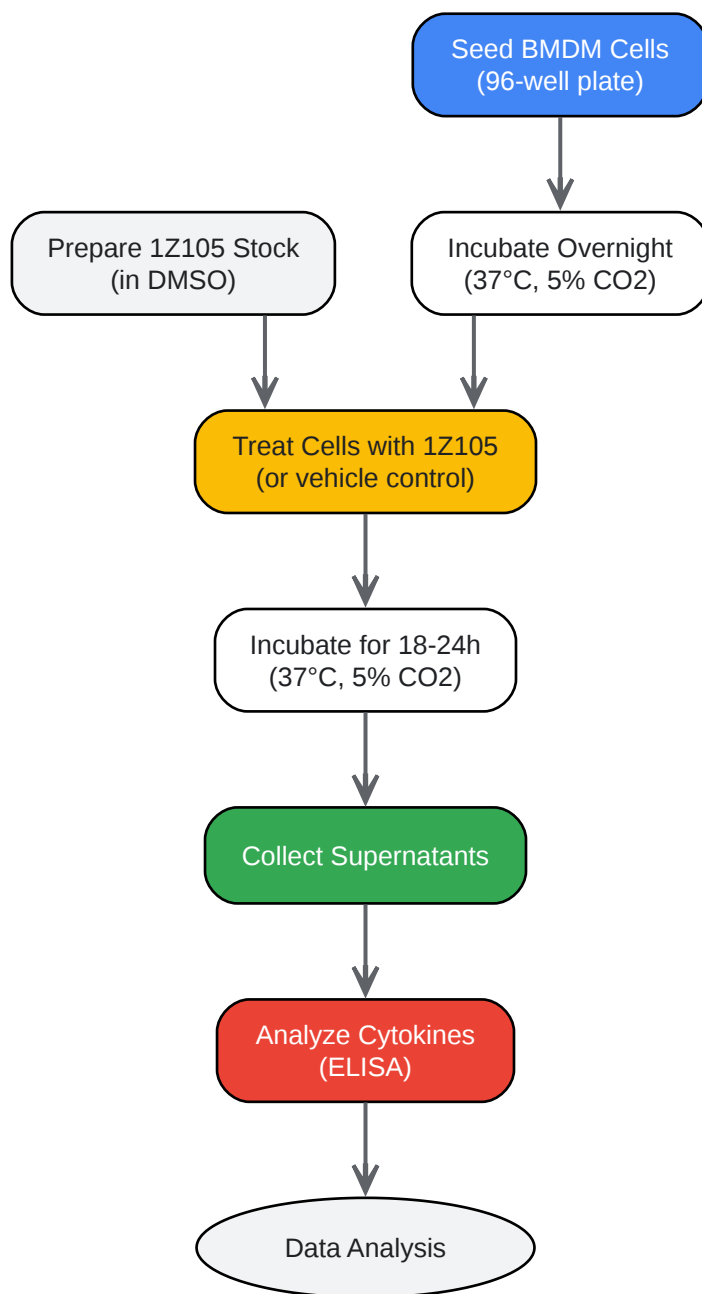
Signaling Pathway of **1Z105**



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Caption: TLR4 signaling pathway activated by **1Z105**.

Experimental Workflow for In Vitro Analysis



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Caption: Workflow for in vitro cytokine production assay.

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